

Personal protective equipment for handling Moskene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Moskene

Cat. No.: B085458

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Essential Safety and Handling Guide for Moskene

For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety and logistical information for the handling of **Moskene** (CAS 116-66-5), a synthetic nitro-musk compound. Due to insufficient safety data, its use as a fragrance ingredient is prohibited by the International Fragrance Association (IFRA).^[1]

Moskene is intended for research and experimental use only.^[1] Adherence to strict safety protocols is essential when handling this compound.

Chemical and Physical Properties

The following table summarizes the key chemical and physical properties of **Moskene**.

Property	Value	Source
Chemical Name	1,1,3,3,5-Pentamethyl-4,6-dinitroindane	[2]
Synonyms	Musk moskene, 1H-Indene, 2,3-dihydro-1,1,3,3,5-pentamethyl-4,6-dinitro-	PubChem CID 67005[3]
CAS Number	116-66-5	[2]
Molecular Formula	C ₁₄ H ₁₈ N ₂ O ₄	[3]
Molecular Weight	278.30 g/mol	[3]
Appearance	Yellowish powder (estimated)	The Good Scents Company
Melting Point	131.00 °C	The Good Scents Company
Boiling Point	350.00 to 353.00 °C @ 760.00 mm Hg	The Good Scents Company
Solubility	Insoluble in water.	The Good Scents Company

Hazard Identification and Personal Protective Equipment (PPE)

Moskene is classified as a hazardous substance. A safety data sheet for the pure compound indicates that it causes skin irritation, serious eye irritation, and may cause respiratory irritation. [4] It is also considered persistent, bioaccumulative, and toxic to aquatic organisms.[5]

The following table outlines the recommended personal protective equipment when handling **Moskene**.

Protection Type	Recommended Equipment	Specifications and Remarks
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.	Ensure compliance with OSHA 29 CFR 1910.133 or EN 166.
Skin Protection	Chemical-resistant, impervious gloves.	Nitrile rubber is a suitable option. Always inspect gloves prior to use.
Body Protection	Laboratory coat.	
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if ventilation is inadequate.	Recommended when handling large quantities or in situations where dust generation is likely.

Operational Plan: Handling and Storage

Engineering Controls:

- Work in a well-ventilated area. The use of a chemical fume hood is strongly recommended to minimize inhalation exposure.[6]
- Ensure eyewash stations and safety showers are readily accessible in the immediate work area.

Safe Handling Procedures:

- Avoid breathing dust, fume, gas, mist, vapors, or spray.[4]
- Avoid contact with skin and eyes.[4]
- Wash hands thoroughly after handling.[4]
- Keep away from sources of ignition such as heat, sparks, and open flames.[6]
- Take precautionary measures against static discharge.

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[6]
- Recommended storage temperature is 2-8°C.[7]
- Store away from incompatible materials such as strong oxidizing agents.

Disposal Plan

Waste Disposal:

- Dispose of **Moskene** and any contaminated materials as hazardous waste.
- All disposal practices must be in accordance with federal, state, and local regulations.
- Do not allow the chemical to enter drains or waterways, as it is toxic to aquatic life.[5]

Container Disposal:

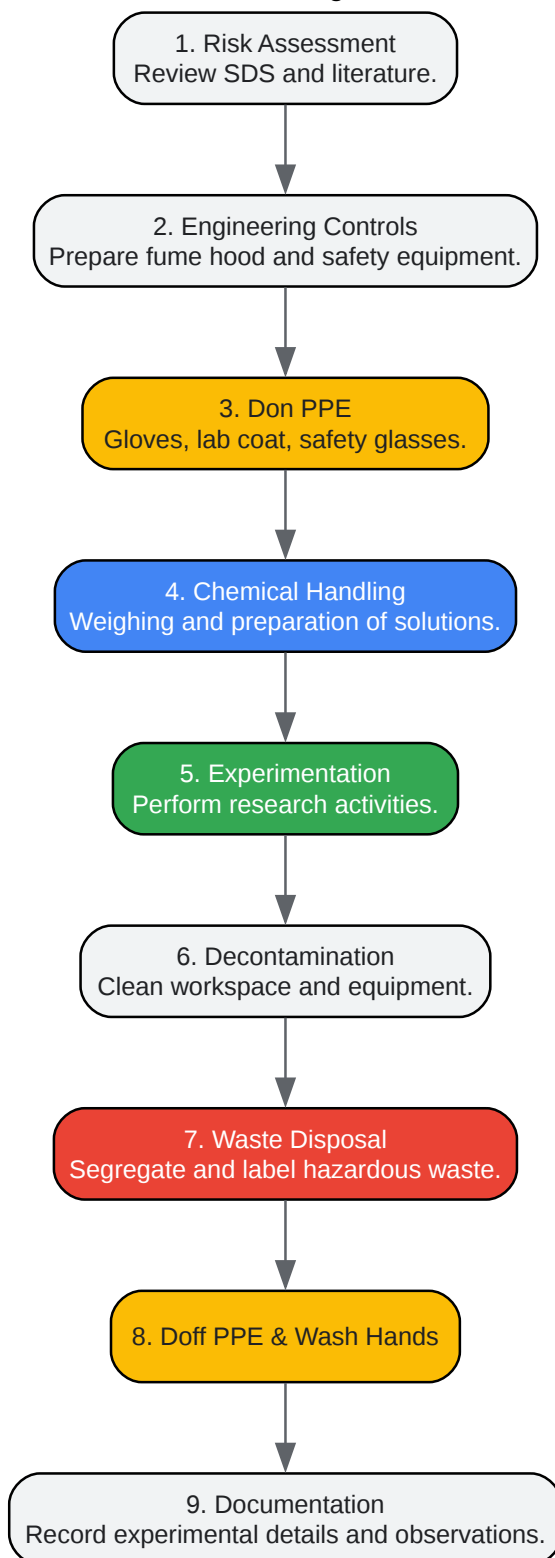
- Dispose of empty containers in accordance with official regulations. Do not reuse empty containers.

Experimental Protocols

Currently, there are no standardized experimental protocols publicly available for **Moskene** due to its status as a research chemical with limited application. Researchers should develop their own protocols based on the intended use, incorporating the safety and handling information provided in this document.

Logical Workflow for Handling Moskene

Moskene Handling Workflow



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Caption: A logical workflow for the safe handling of **Moskene** in a laboratory setting.

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